

# Sulforhodamine G excitation emission spectrum

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## Compound Focus: Sulforhodamine G

CAS No.: 5873-16-5

Cat. No.: S596859

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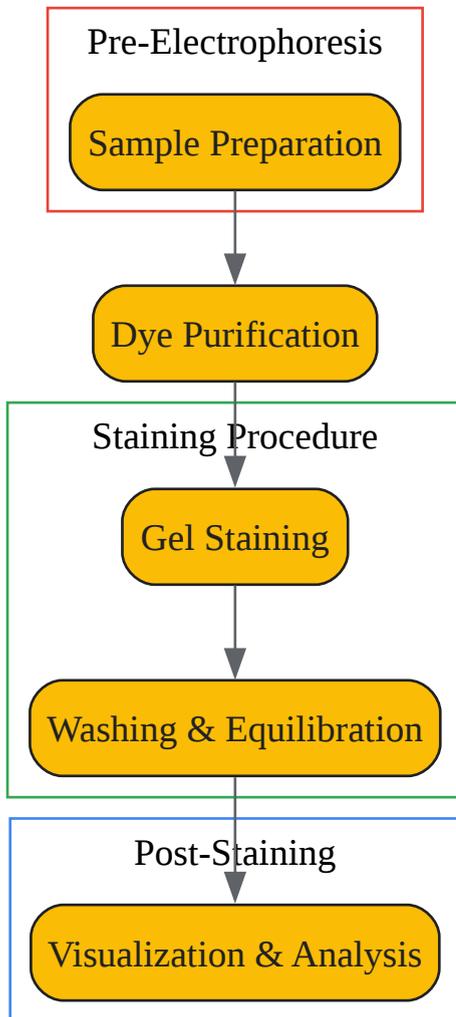
## Spectral Properties and Basic Information

The table below summarizes the core technical data found for **Sulforhodamine G**:

Property	Value
Excitation Maximum ( $\lambda_{Ex}$ )	529 nm [1]
Emission Maximum ( $\lambda_{Em}$ )	548 nm [1]
Molecular Weight	530.6 g/mol [1] 575.58 g/mol [2]
CAS Number	5873-16-5 [1] [2]
Physical Form	Orange-red solid, soluble in water [1]
Cellular Permeability	Membrane impermeant [1]
Primary Documented Use	Polar tracer for studies of cell morphology and neuronal cell-cell communication; protein stain [1] [2]

## Experimental Workflow for Protein Staining

One search result outlined a methodology for using **Sulforhodamine G** as a fluorescent internal protein stain for analysis with 2-Dimensional Gel Electrophoresis (2-DE) [2]. The workflow for this application is summarized in the diagram below.



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Experimental workflow for protein staining with **Sulforhodamine G**.

The detailed steps are as follows:

- **Sample Preparation:** The protein samples to be analyzed are spiked with an internal standard (e.g., ALIS647) and then separated using 2-DE in the dark [2].

- **Dye Purification (if required):** The protocol notes that commercial **Sulforhodamine G** may require purification. This involves dissolving the dye in 1% v/v acetic acid and purifying it via Reverse Phase (RP) chromatography. The fraction with an absorbance maximum at 528 nm is collected, lyophilized, and stored as a dry powder [2].
- **Staining:** The gel is stained overnight in 35% methanol containing a four-fold molar excess of **Sulforhodamine G** dye to protein (based on an average protein molecular weight of 50 kDa). All staining steps must be performed in polypropylene dishes wrapped in foil to prevent photobleaching [2].
- **Washing & Equilibration:** Following staining, the gel is washed 4 times for 15 minutes each in 35% methanol, followed by 2 equilibration steps in water for 15 minutes each [2].
- **Visualization & Analysis:** The stained protein and the internal standard are visualized using a laser scanner at different channels ( $\lambda_{ex}=532$  nm for **Sulforhodamine G**;  $\lambda_{ex}=633$  nm for ALIS647). The protein spots are then quantified using 2-DE software for statistical analysis [2].

## Suggestions for Further Research

The information available online appears to be limited. To acquire the depth of technical detail required for a whitepaper, you may need to consult more specialized sources.

- **Consult Supplier Datasheets:** Companies that sell fluorescent dyes often provide high-quality, detailed technical documentation. You can contact suppliers like **Biotium** or **MedChemExpress** directly to request a comprehensive product information sheet or technical datasheet for **Sulforhodamine G** [1] [2].
- **Search Scientific Databases:** A thorough search on platforms like **PubMed** or **Google Scholar** using the search term "**Sulforhodamine G**" along with its CAS number (5873-16-5) may help you locate primary research articles that describe its use and provide full experimental protocols [3].

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## References

1. Sulforhodamine G [biotium.com]
2. Sulforhodamine G | Fluorescent Stain [medchemexpress.com]

3. Intracellular degradation of sulforhodamine-GM1: use for a ... [sciencedirect.com]

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